

Impact of Food on Ensartinib Absorption and Bioavailability: A Technical Guide

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Compound of Interest

Compound Name: X-396

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the effects of food on the absorption and bioavailability of Ensartinib. The following sections offer troubleshooting guidance, frequently asked questions, and a summary of key pharmacokinetic data.

Troubleshooting and FAQs

Question: We are observing variability in Ensartinib plasma concentrations in our non-clinical or clinical studies. Could the presence or absence of food be a contributing factor?

Answer: Yes, the presence of food can significantly influence the absorption of Ensartinib. A study in healthy subjects demonstrated that administration of Ensartinib with a high-fat, high-calorie meal can lead to a decrease in both the maximum plasma concentration (C_{max}) and the total drug exposure (AUC).^{[1][2][3]} Specifically, the C_{max} was reduced by approximately 37% and the AUC by about 25% when Ensartinib was taken with a high-fat meal.^{[1][3]} The time to reach the maximum concentration (T_{max}) was also prolonged, shifting from a median of 4.5 hours in a fasted state to 6 hours in a fed state.^{[1][2][3]} Therefore, it is crucial to standardize food intake protocols in your experiments to minimize variability.

Question: Our study participants are reporting nausea and vomiting. Could this be related to Ensartinib administration, and would food intake help?

Answer: Gastrointestinal side effects, such as nausea and vomiting, have been observed with Ensartinib. A phase I/II study indicated that the frequency and severity of nausea and vomiting

were lower when Ensartinib was taken with food.[4] While the prescribing information for Ensartinib states that it can be taken with or without food, for subjects experiencing gastrointestinal discomfort, administration with a meal may improve tolerability.[4]

Question: What is the recommended dosing instruction for Ensartinib in relation to meals?

Answer: The approved prescribing information for Ensartinib indicates that it can be administered with or without food.[5] This recommendation is likely based on a comprehensive evaluation of the drug's efficacy and safety profile, where the observed pharmacokinetic changes with food were not deemed clinically significant enough to warrant a strict fasting or fed requirement for the target patient population. However, for consistency in clinical trials and non-clinical studies, it is advisable to maintain a consistent dosing schedule with respect to meals.

Quantitative Data Summary

The following table summarizes the pharmacokinetic parameters of Ensartinib when administered in fasted and fed states, based on a study in healthy Chinese subjects who received a single 225 mg dose.

Pharmacokinetic Parameter	Fasted State	Fed State (High-Fat Meal)	% Change
C _{max} (Maximum Plasma Concentration)	Not explicitly stated	Decreased by ~37%	↓ ~37%
AUC (Area Under the Curve)	Not explicitly stated	Decreased by ~25%	↓ ~25%
T _{max} (Median Time to Maximum Concentration)	4.5 hours	6.0 hours	↑ 33.3%

Data sourced from a study in healthy Chinese subjects.[1][2][3]

Experimental Protocol: Food Effect Study

Objective: To evaluate the effect of a high-fat, high-calorie meal on the pharmacokinetics of a single oral dose of Ensartinib in healthy subjects.

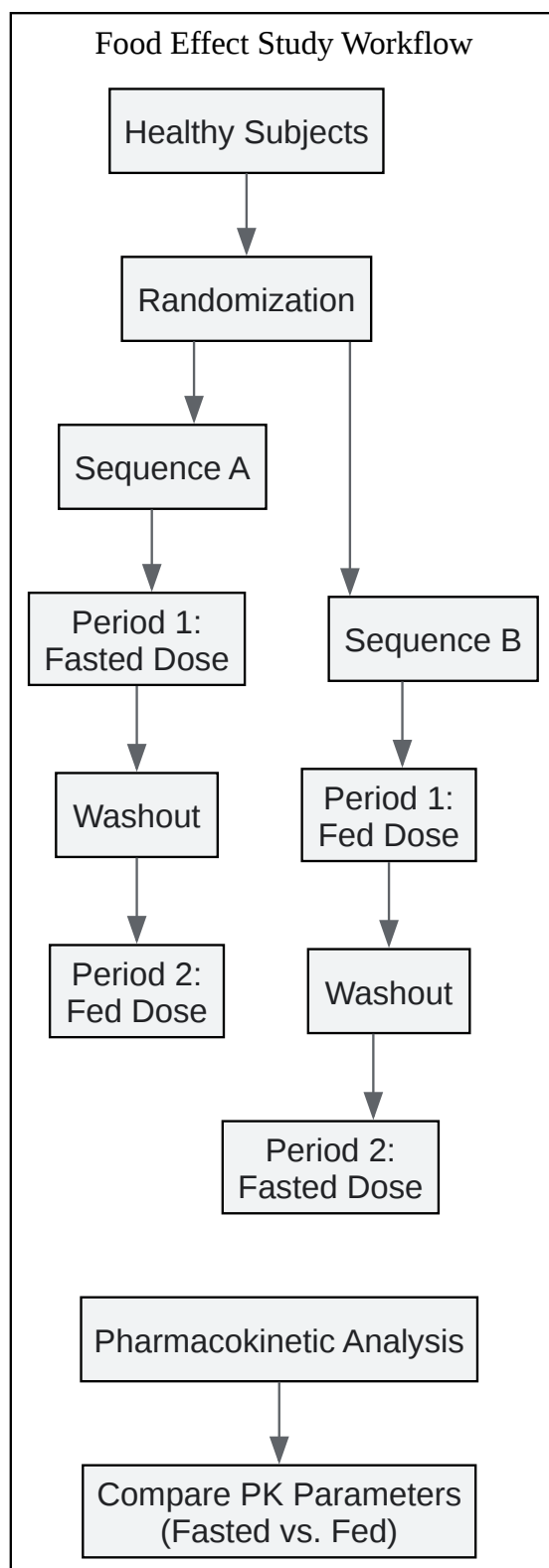
Study Design:

- Type: Randomized, two-period, crossover study.
- Population: Healthy adult subjects.
- Dosage: A single 225 mg oral dose of Ensartinib.

Methodology:

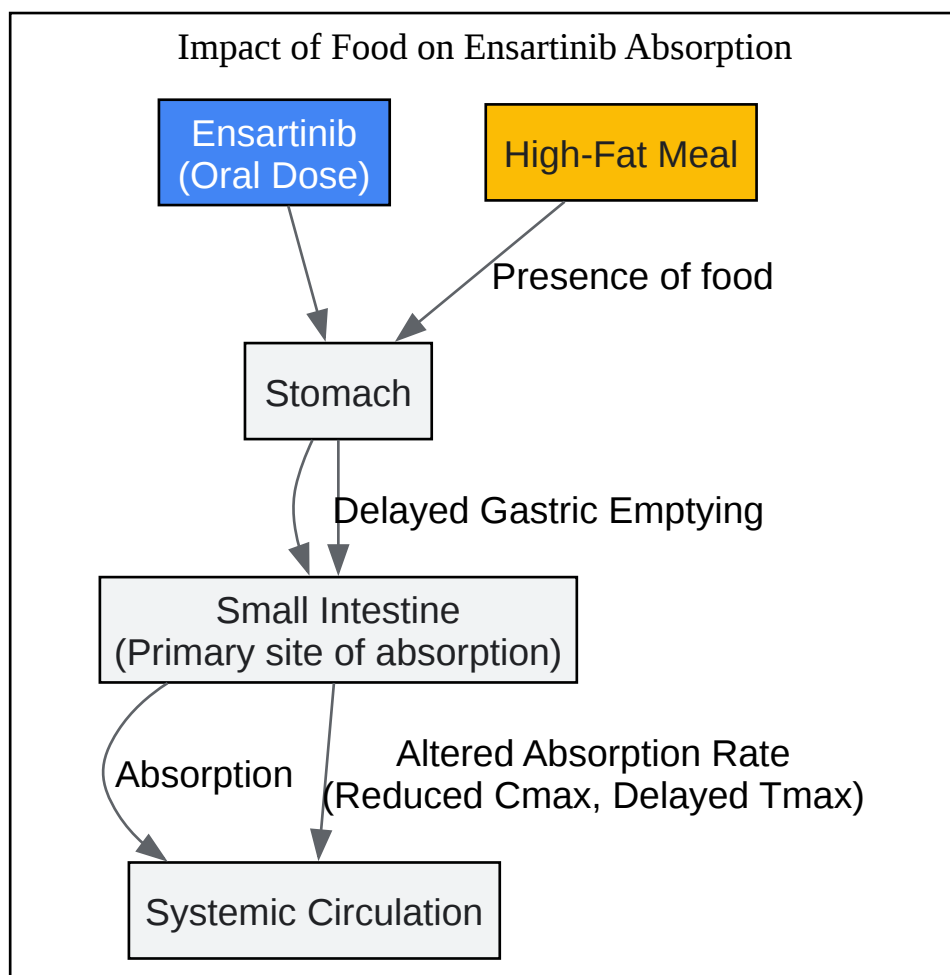
- Randomization: Subjects were randomly assigned to one of two treatment sequences:
 - Sequence A: Period 1 - Fasted; Period 2 - Fed
 - Sequence B: Period 1 - Fed; Period 2 - Fasted
- Washout Period: A sufficient washout period was implemented between the two treatment periods to ensure complete elimination of the drug from the system.
- Fasted State Administration: Subjects received a single 225 mg dose of Ensartinib after an overnight fast of at least 10 hours.
- Fed State Administration: Subjects consumed a standardized high-fat, high-calorie meal prior to receiving a single 225 mg dose of Ensartinib.
- Blood Sampling: Serial blood samples were collected at predefined time points before and after drug administration to determine the plasma concentrations of Ensartinib.
- Pharmacokinetic Analysis: Non-compartmental analysis was used to calculate key pharmacokinetic parameters, including C_{max}, AUC, and T_{max}, for both the fasted and fed conditions.

Visualizations



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Caption: Workflow of a two-period crossover food effect study.



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Caption: Logical relationship of food's impact on Ensartinib absorption.

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